

2,3-Difluorobenzyl bromide chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2,3-Difluorobenzyl bromide

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An In-Depth Technical Guide to **2,3-Difluorobenzyl Bromide**: Structure, Synthesis, and Applications

Introduction

In the landscape of modern chemical synthesis, particularly within pharmaceutical and agrochemical development, the strategic incorporation of fluorine atoms into organic molecules is a cornerstone of innovation. Fluorine's unique size and high electronegativity can profoundly alter a molecule's metabolic stability, lipophilicity, and binding affinity. Among the array of fluorinated building blocks, **2,3-Difluorobenzyl bromide** (CAS No: 113211-94-2) has emerged as a critical and versatile intermediate. Its distinct substitution pattern offers a powerful tool for chemists to introduce the 2,3-difluorobenzyl moiety, unlocking enhanced properties in target molecules. This guide provides a comprehensive technical overview of **2,3-Difluorobenzyl bromide**, from its fundamental chemical identity and properties to its synthesis, applications, and safety protocols, tailored for professionals in research and drug development.

Chemical Identity and Properties

A precise understanding of a reagent's properties is fundamental to its effective application. This section details the nomenclature, structure, and key physicochemical characteristics of **2,3-Difluorobenzyl bromide**.

Nomenclature and Structure

- Systematic IUPAC Name: 1-(Bromomethyl)-2,3-difluorobenzene
- Common Name: **2,3-Difluorobenzyl bromide**
- Synonym: α -Bromo-2,3-difluorotoluene[1]
- CAS Number: 113211-94-2[1]
- Molecular Formula: C₇H₅BrF₂
- Molecular Weight: 207.02 g/mol

Chemical Structure

The structure consists of a benzene ring substituted with two fluorine atoms at positions 2 and 3, and a bromomethyl group at position 1. The benzylic bromine is a highly effective leaving group, making the compound an excellent electrophile for nucleophilic substitution reactions.

Caption: Chemical structure of 1-(Bromomethyl)-2,3-difluorobenzene.

Physicochemical Properties

The physical and chemical properties of **2,3-Difluorobenzyl bromide** are summarized below. These data are critical for planning reactions, purification procedures, and for ensuring safe handling and storage.

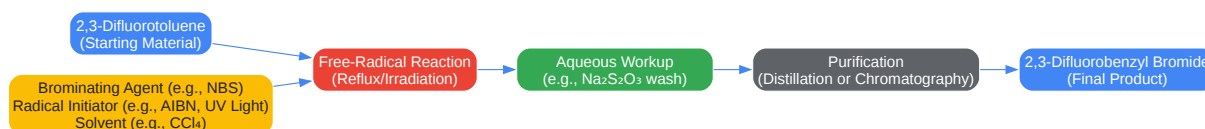
| Property | Value | Reference(s) |
|---------------------------------------|----------------------------------------|--------------|
| Appearance | Colorless to light yellow clear liquid | [1] |
| Form | Liquid | |
| Density | 1.628 g/mL at 25 °C | |
| Refractive Index (n _{20/D}) | 1.528 | |
| Flash Point | 90 °C (194.0 °F) - closed cup | |
| Purity | >98.0% (GC) | [1] |

Synthesis and Mechanistic Considerations

2,3-Difluorobenzyl bromide is typically synthesized via the free-radical bromination of 2,3-difluorotoluene. This reaction selectively targets the benzylic position due to the stability of the resulting benzylic radical intermediate.

General Synthetic Pathway: Free-Radical Bromination

The transformation involves three key stages: initiation, propagation, and termination. Initiation is typically achieved using a radical initiator like azobisisobutyronitrile (AIBN) or photochemically with UV light. The propagation steps involve the abstraction of a benzylic hydrogen by a bromine radical, followed by the reaction of the resulting benzyl radical with molecular bromine.



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Caption: General workflow for the synthesis of **2,3-Difluorobenzyl bromide**.

Detailed Experimental Protocol

This protocol describes a representative procedure for the synthesis of **2,3-Difluorobenzyl bromide**.

Objective: To synthesize **2,3-Difluorobenzyl bromide** from 2,3-difluorotoluene via free-radical bromination.

Materials:

- 2,3-Difluorotoluene

- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Carbon tetrachloride (CCl_4), anhydrous
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,3-difluorotoluene (1.0 eq) in anhydrous carbon tetrachloride.
- **Addition of Reagents:** Add N-Bromosuccinimide (1.05 eq) and a catalytic amount of AIBN (0.02 eq) to the solution. Causality: NBS serves as the bromine source, providing a low, steady concentration of Br_2 . AIBN is a thermal initiator that generates radicals upon heating, starting the chain reaction.
- **Reaction Execution:** Heat the mixture to reflux (approx. 77°C) and maintain reflux for 4-6 hours. The reaction can be monitored by GC or TLC to track the consumption of the starting material. Causality: Heating provides the energy to initiate the radical chain reaction and maintain its propagation.
- **Workup - Quenching:** Cool the reaction mixture to room temperature. Filter the mixture to remove the succinimide byproduct.
- **Workup - Washing:** Transfer the filtrate to a separatory funnel. Wash the organic layer sequentially with saturated NaHCO_3 solution (to neutralize any trace HBr), saturated $\text{Na}_2\text{S}_2\text{O}_3$ solution (to quench any remaining Br_2), and finally with brine. Causality: These washing steps are critical for removing acidic byproducts and excess bromine, simplifying the final purification.

- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation to yield **2,3-Difluorobenzyl bromide** as a clear, colorless to light-yellow liquid.

Self-Validation: The purity of the final product should be confirmed by Gas Chromatography (GC) and its identity verified by ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Applications in Research and Development

The reactivity of the benzylic bromide and the unique properties imparted by the difluorophenyl ring make this compound a valuable intermediate in several high-value research areas.

- **Pharmaceutical Drug Discovery:** A primary application is in medicinal chemistry to synthesize drug candidates with improved pharmacokinetic profiles. The introduction of fluorine can block metabolic pathways, increase cell membrane permeability, and enhance binding affinity to target proteins. For instance, **2,3-difluorobenzyl bromide** has been utilized in the synthesis of novel chemokine antagonists.
- **Agrochemical Innovation:** In the development of new pesticides and herbicides, fluorination can lead to compounds with greater potency, stability, and selectivity. This allows for lower application rates and potentially reduced environmental impact.
- **Material Science:** While less common, the 2,3-difluorobenzyl group can be incorporated into polymers or specialty materials. The fluorine atoms can enhance properties such as thermal stability, chemical resistance, and hydrophobicity.

Safety, Handling, and Storage

2,3-Difluorobenzyl bromide is a corrosive and hazardous chemical that requires strict safety protocols.

Hazard Identification

| Hazard Class | GHS Pictogram | Signal Word | Hazard Statement |
|------------------------------|--------------------------|-------------|--------------------------------------------------------------------|
| Skin Corrosion/Irritation 1B | GHS05 (Corrosion) | Danger | H314: Causes severe skin burns and eye damage. [1] |
| Combustible Liquid | GHS07 (Exclamation Mark) | Warning | H227: Combustible liquid. [1] |

Note: This compound is also a lachrymator, causing irritation and tearing of the eyes.

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of vapors.[\[1\]](#) Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).
 - Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.
 - Respiratory Protection: If there is a risk of inhalation, use a respirator with an appropriate organic vapor/acid gas cartridge (e.g., type ABEK).
- Handling Advice: Avoid contact with skin, eyes, and clothing.[\[1\]](#) Keep away from heat, sparks, and open flames.[\[1\]](#)

Emergency Procedures

- In case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases. It should be stored in a designated corrosives area.[1]

Conclusion

2,3-Difluorobenzyl bromide is a high-value chemical intermediate whose utility is firmly established in the fields of pharmaceutical research, agrochemical synthesis, and material science. Its strategic importance lies in its ability to efficiently introduce a 2,3-difluorobenzyl moiety, a structural motif known to confer beneficial properties such as enhanced metabolic stability and binding affinity. A thorough understanding of its chemical properties, synthetic routes, and stringent safety requirements is paramount for its effective and safe utilization. As research continues to push the boundaries of molecular design, the role of specialized building blocks like **2,3-Difluorobenzyl bromide** will undoubtedly continue to expand.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com